

Technical Support Center: Improving the Solvent Resistance of Polyurethane Seals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Polane
CAS No.: 31060-73-8
Cat. No.: B1216841

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on enhancing the solvent resistance of polyurethane (PU) seals. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimentation.

Troubleshooting Guide

This guide provides solutions to specific problems you may encounter when testing the solvent resistance of your polyurethane seals.

Problem	Possible Cause	Recommended Action
Seal swells excessively or dissolves in the solvent.	Poor solvent compatibility: The chemical structure of the polyurethane is not resistant to the solvent. For example, ester-based polyurethanes are less resistant to water and hydrolytic degradation, while ether-based polyurethanes are more susceptible to certain organic solvents.[1][2][3] Low crosslink density: Insufficient crosslinking allows solvent molecules to penetrate the polymer network more easily, leading to swelling.[4][5]	1. Reformulate the polyurethane: - Switch polyol type: If using an ester-based PU in an aqueous or high-humidity environment, consider switching to an ether-based polyol for better hydrolysis resistance. For resistance to oils and non-polar solvents, a polyester-based PU may be more suitable.[1][2][3] - Increase crosslink density: Introduce trifunctional or higher-functionality polyols or isocyanates into the formulation to create a more tightly crosslinked network.[4][5] 2. Add a protective coating: Apply a chemically resistant coating to the surface of the seal.
Seal becomes hard and brittle after solvent exposure.	Chemical attack: The solvent is chemically degrading the polymer chains, leading to chain scission and a loss of flexibility. This can be caused by strong acids, bases, or oxidizing agents.[6][7] Leaching of plasticizers: The solvent may be extracting plasticizers from the polyurethane formulation, resulting in increased rigidity.	1. Verify chemical compatibility: Consult chemical resistance charts to ensure the polyurethane formulation is suitable for the solvent in question.[8][9][10][11] 2. Analyze for chemical degradation: Use techniques like Fourier Transform Infrared (FTIR) spectroscopy to identify changes in the chemical structure of the polyurethane after solvent exposure. 3. Reformulate with non-

leachable plasticizers: If plasticizers are necessary, consider using reactive plasticizers that become a permanent part of the polymer network.

Seal color changes after solvent immersion.

Solvent interaction: The solvent may be causing a physical change in the polymer's interaction with light. Extraction of additives: The solvent could be leaching out colorants or other additives from the polyurethane.

1. Evaluate the significance of the color change: If the mechanical properties of the seal are unaffected, the color change may be purely cosmetic. 2. Identify extracted components: Analyze the solvent after immersion using techniques like High-Performance Liquid Chromatography (HPLC) to identify any leached substances. 3. Use non-leachable additives: If the color is critical, use pigments or dyes that are chemically bound to the polymer matrix.

Inconsistent solvent resistance results between batches.

Variability in raw materials: Inconsistent quality or purity of the polyols, isocyanates, or other additives can affect the final properties of the polyurethane. Inconsistent curing process: Variations in curing time, temperature, or humidity can lead to differences in crosslink density and, consequently, solvent resistance.[\[12\]](#)

1. Implement strict quality control for raw materials: Test incoming materials for purity and reactivity. 2. Standardize the curing process: Ensure that all batches are cured under identical conditions. Monitor and control temperature and humidity levels. 3. Post-cure the seals: A post-curing step at an elevated temperature can help to ensure complete reaction

and a more consistent
crosslink density.

Frequently Asked Questions (FAQs)

1. How can I improve the solvent resistance of my polyurethane formulation?

Improving the solvent resistance of polyurethane primarily involves modifications to its chemical structure and formulation. Here are some key strategies:

- **Increase Crosslink Density:** A higher degree of crosslinking creates a more tightly bound polymer network, which is more difficult for solvent molecules to penetrate. This can be achieved by:
 - Using polyols or isocyanates with a functionality greater than two.[\[4\]](#)[\[5\]](#)
 - Adding crosslinking agents to the formulation.[\[5\]](#)[\[13\]](#)
- **Choose the Right Polyol:** The type of polyol used has a significant impact on chemical resistance.
 - Polyester-based polyurethanes generally offer better resistance to oils and non-polar solvents.[\[1\]](#)[\[3\]](#)
 - Polyether-based polyurethanes typically exhibit superior resistance to water and microbial degradation.[\[1\]](#)
- **Select the Appropriate Isocyanate:**
 - Aromatic isocyanates are widely used and provide good general performance.
 - Aliphatic isocyanates can offer improved stability against UV degradation and hydrolysis.[\[2\]](#)
- **Incorporate Fillers and Additives:** The addition of inert fillers, such as silica or carbon black, can reduce the amount of polymer exposed to the solvent and improve overall chemical resistance.

2. What is the standard test method for evaluating the solvent resistance of polyurethane seals?

The most common standard test method is ASTM D471 - Standard Test Method for Rubber Property—Effect of Liquids. This method outlines procedures for exposing vulcanized rubber and rubber-like materials (including polyurethanes) to liquids under controlled conditions of temperature and time. The resulting changes in physical properties, such as mass, volume, dimensions, hardness, and tensile strength, are then measured.^{[14][15][16]}

3. How does the chemical structure of a solvent affect its interaction with polyurethane?

The principle of "like dissolves like" is a good starting point. Polar solvents will have a greater effect on polar polymers. Polyurethanes are generally polar, so they are more susceptible to attack by polar solvents like ketones (e.g., acetone, methyl ethyl ketone), esters, and certain alcohols.^[12] The size and shape of the solvent molecule also play a role; smaller molecules can diffuse into the polymer network more easily.

4. What are the typical signs of solvent attack on a polyurethane seal?

Common signs of solvent attack include:

- Swelling: An increase in the volume and dimensions of the seal.
- Softening: A decrease in the hardness of the material.
- Loss of mechanical properties: A reduction in tensile strength, elongation, and tear resistance.
- Discoloration: A change in the color of the seal.
- Cracking or crazing: The appearance of small cracks on the surface of the seal.
- Dissolution: In severe cases, the complete dissolution of the seal in the solvent.

Quantitative Data on Solvent Resistance

The following tables summarize quantitative data on the effects of various solvents on polyurethane materials. Please note that the specific values can vary depending on the exact

formulation of the polyurethane.

Table 1: Volume Change of Polyurethane in Various Solvents

Solvent	Polyurethane Type	Immersion Time (days)	Immersion Temperature (°F)	Volume Change (%)	Rating
Acetone	Not Specified	7	75	>36	Poor
ASTM Oil #1	Not Specified	7	75	0-3	Excellent
ASTM Oil #3	Not Specified	7	75	4-15	Good
Benzene	Not Specified	7	75	>36	Poor
Ethanol	Not Specified	7	75	16-35	Fair
Toluene	Not Specified	7	75	>36	Poor
Water	Not Specified	7	75	0-3	Excellent

Data is illustrative and compiled from various sources. Actual performance will depend on the specific polyurethane formulation.

Experimental Protocols

Protocol for Solvent Immersion Testing (Based on ASTM D471)

1. Objective: To determine the effect of a specific solvent on the physical properties of a polyurethane seal.

2. Materials:

- Polyurethane seal specimens of known dimensions.
- Test solvent.
- Immersion containers with lids.
- Analytical balance.
- Hardness tester (durometer).

- Tensile testing machine.
- Calipers or other dimensional measuring device.
- Oven for elevated temperature testing.

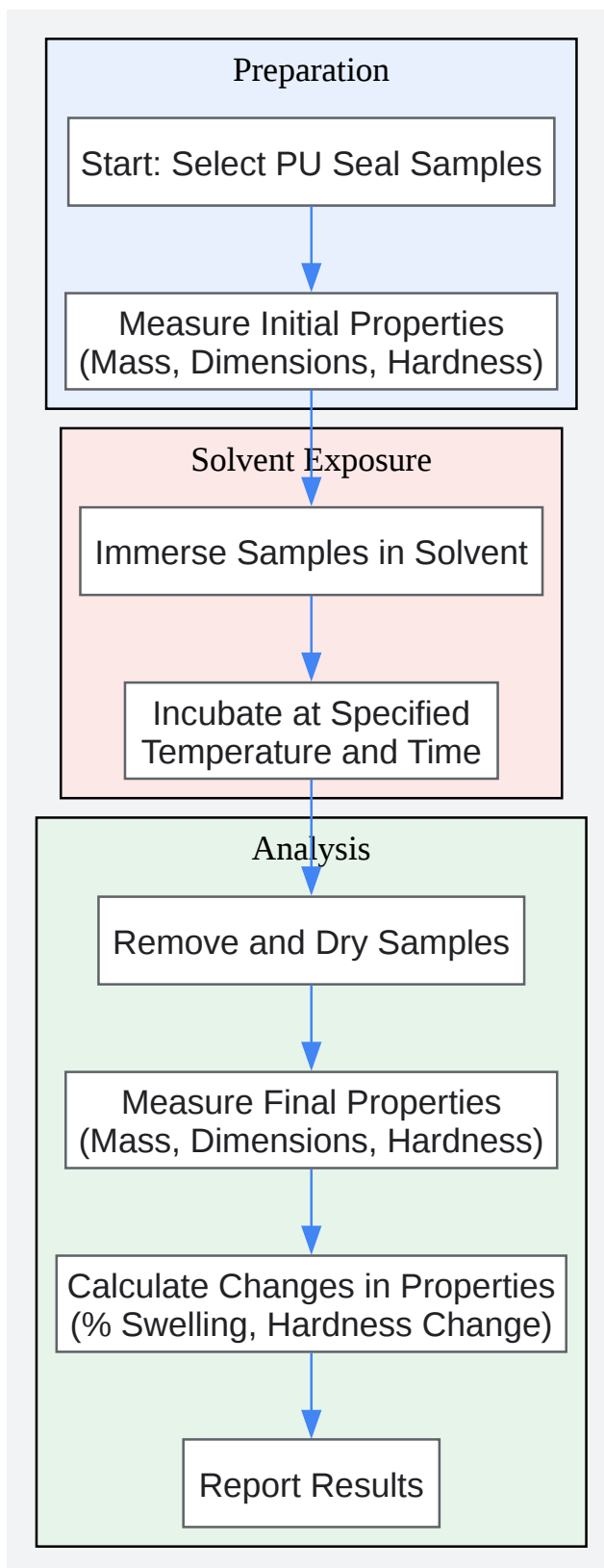
3. Procedure:

- Initial Measurements:
 - Measure and record the initial mass of each specimen.
 - Measure and record the initial dimensions (length, width, thickness) of each specimen.
 - Measure and record the initial hardness of each specimen at several points.
 - If tensile testing is to be performed, measure the initial tensile strength and elongation of a set of control specimens.
- Immersion:
 - Place the specimens in the immersion container, ensuring they are fully submerged in the test solvent and not in contact with each other.
 - Seal the container to prevent solvent evaporation.
 - Place the container in an oven at the specified test temperature for the specified duration.
- Post-Immersion Measurements:
 - After the immersion period, remove the specimens from the solvent and gently blot them dry with a lint-free cloth.
 - Immediately measure and record the final mass of each specimen.
 - Measure and record the final dimensions of each specimen.
 - Measure and record the final hardness of each specimen.
 - If applicable, perform tensile testing on the immersed specimens to determine the final tensile strength and elongation.

4. Calculations:

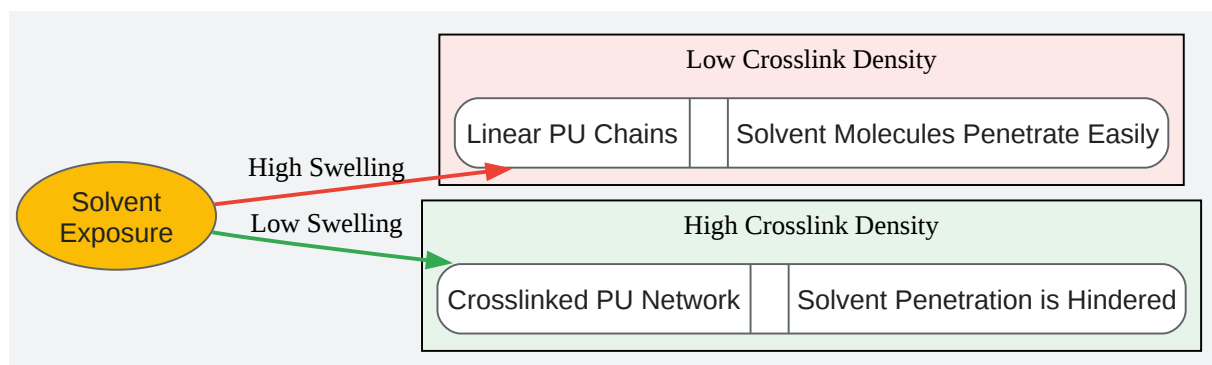
- Percent Mass Change: $[(\text{Final Mass} - \text{Initial Mass}) / \text{Initial Mass}] * 100$
- Percent Volume Change: $[(\text{Final Volume} - \text{Initial Volume}) / \text{Initial Volume}] * 100$ (Volume can be calculated from the dimensions).
- Change in Hardness: $\text{Final Hardness} - \text{Initial Hardness}$
- Percent Change in Tensile Strength: $[(\text{Final Tensile Strength} - \text{Initial Tensile Strength}) / \text{Initial Tensile Strength}] * 100$

Visualizations



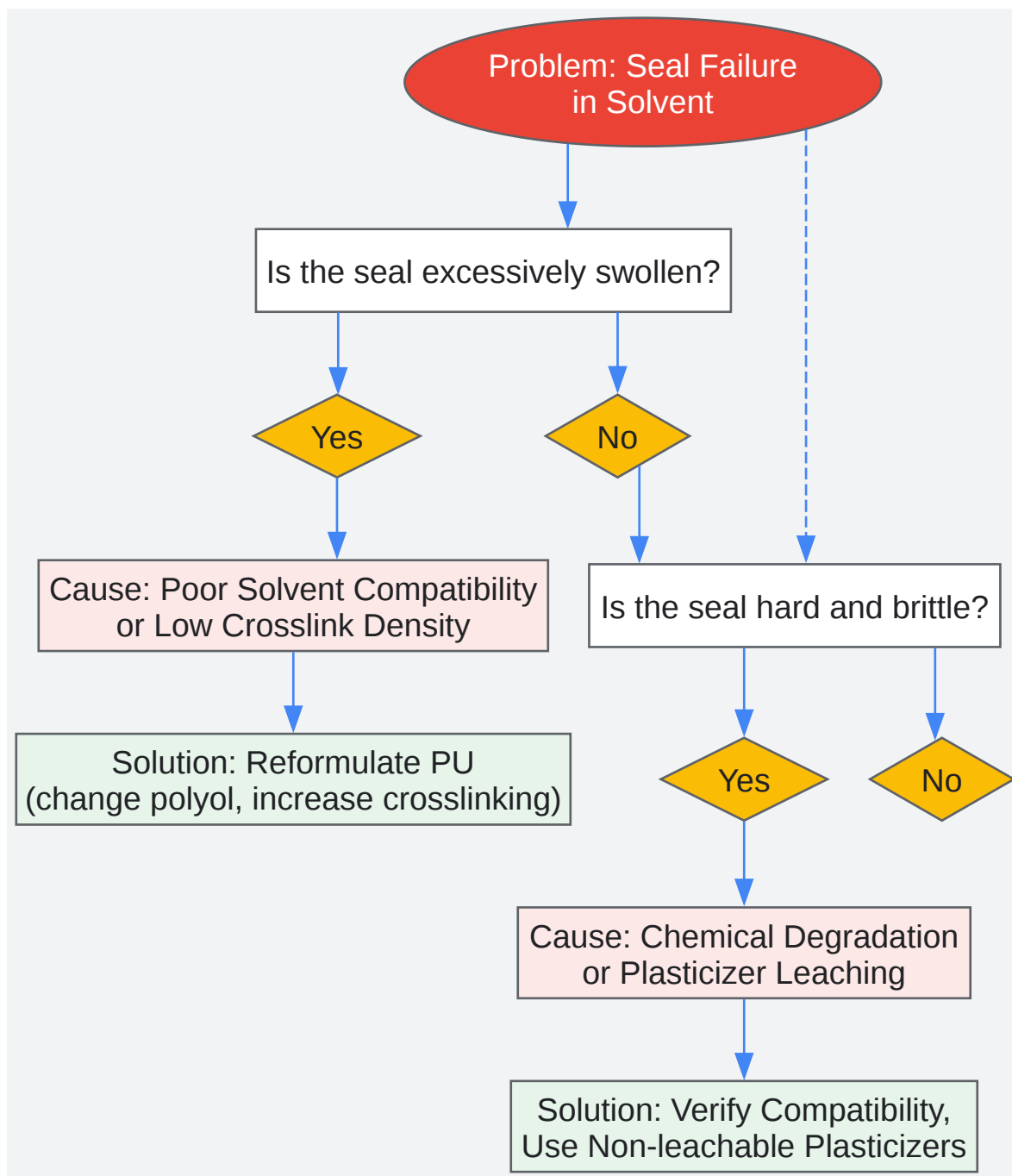
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Caption: Experimental workflow for solvent resistance testing of polyurethane seals.



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Caption: Effect of crosslink density on the solvent resistance of polyurethane.



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- To cite this document: BenchChem. [Technical Support Center: Improving the Solvent Resistance of Polyurethane Seals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1216841/docs#technical-support-center-improving-the-solvent-resistance-of-polyurethane-seals\]](https://www.benchchem.com/product/b1216841/docs#technical-support-center-improving-the-solvent-resistance-of-polyurethane-seals)

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